

Combining CC-115 with Radiotherapy: Application Notes and Protocols for Preclinical Research

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Introduction

CC-115 is a potent, orally bioavailable dual inhibitor of mammalian target of rapamycin (mTOR) kinase and DNA-dependent protein kinase (DNA-PK).[1][2][3] DNA-PK is a critical enzyme in the non-homologous end joining (NHEJ) pathway, the primary mechanism for repairing DNA double-strand breaks (DSBs) induced by ionizing radiation.[2] Inhibition of DNA-PK by CC-115 has been shown to block the repair of radiation-induced DNA damage, leading to increased tumor cell death and sensitizing cancer cells to radiotherapy.[2][3] This document provides detailed application notes and protocols for preclinical experiments investigating the synergistic effects of CC-115 in combination with radiotherapy.

Data Presentation: In Vitro Radiosensitizing Effects of CC-115

The following tables summarize the quantitative data on the cytotoxic and radiosensitizing effects of CC-115 in various human melanoma cell lines.

Table 1: Cytotoxicity of CC-115 in Melanoma and Fibroblast Cell Lines

Cell Line	Histology	IC50 (μmol/L) after 48h
ARPA	Melanoma	1.8
HV18MK	Melanoma	1.2
Mel624	Melanoma	> 25
A375	Melanoma	0.9
G361	Melanoma	1.5
SK-Mel-28	Melanoma	> 25
MeWo	Melanoma	1.1
SBLF7	Fibroblast	> 25
SBLF9	Fibroblast	> 25

Data adapted from a study on the effects of CC-115 on various cell lines.[\[1\]](#)

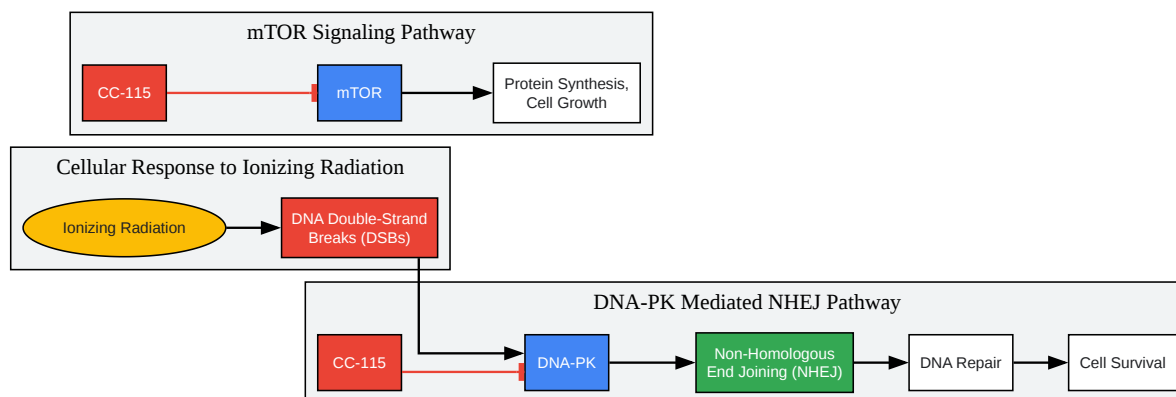
Table 2: Radiosensitizing Effects of CC-115 in Melanoma Cell Lines

Cell Line	CC-115 Concentration (μmol/L)	Dose Enhancement Factor (DEF) at SF 0.7	Radiosensitizing Effect
ARPA	1	1.3	Yes
HV18MK	1	1.4	Yes
Mel624	5	1.0	No
A375	0.5	1.2	Yes
G361	1	1.1	Yes
SK-Mel-28	5	1.0	No
MeWo	1	1.5	Yes
SBLF7	1	1.0	No
SBLF9	1	1.0	No

DEF > 1 indicates a radiosensitizing effect. The Dose Enhancement Factor is calculated as the ratio of the radiation dose required to achieve a surviving fraction of 0.7 in untreated cells to that in CC-115-treated cells. Data adapted from a study on the radiosensitizing potential of CC-115.[\[3\]](#)

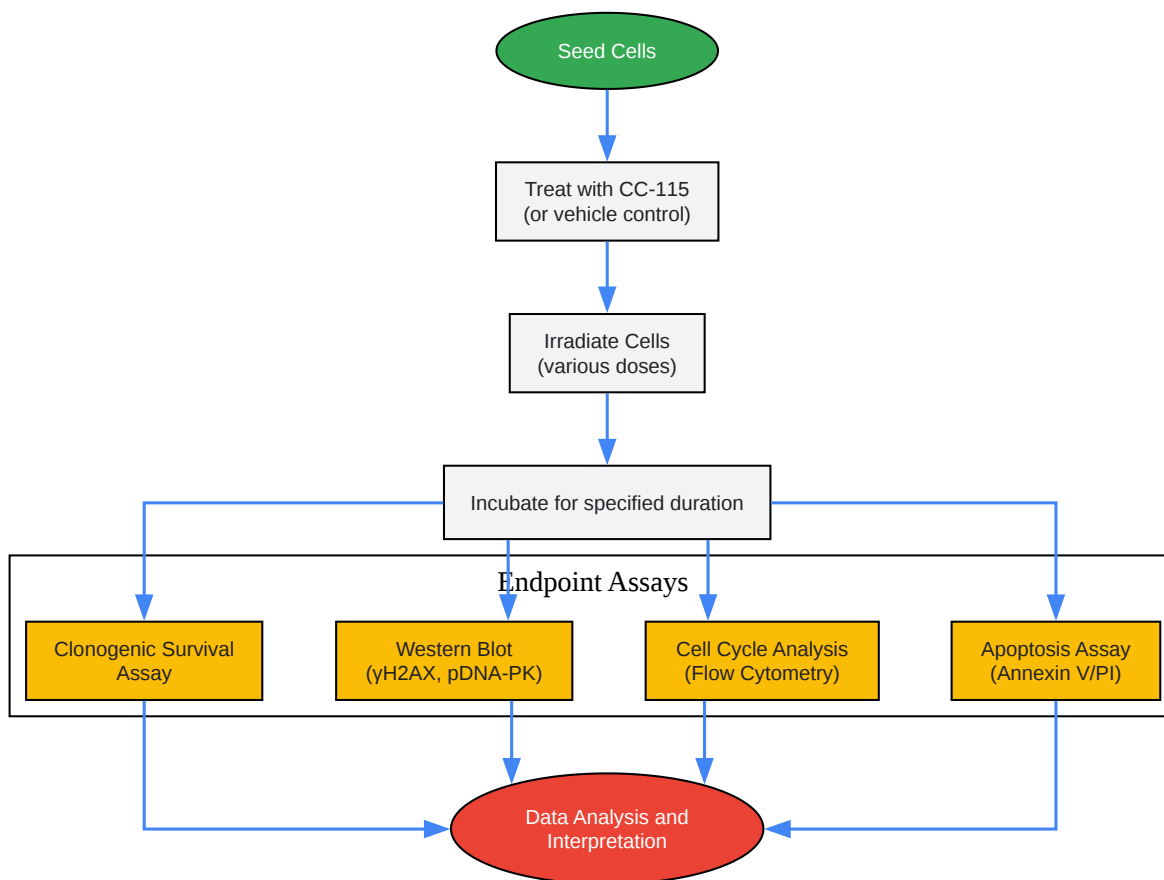
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the targeted signaling pathways and a typical experimental workflow for studying the combination of CC-115 and radiotherapy.



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Figure 1: Simplified signaling pathway of CC-115 action.



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